

# Application Notes and Protocols: Heptamethine Cyanine Dye-1 for Nucleic Acid Detection

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## Compound of Interest

Compound Name: Heptamethine cyanine dye-1

Cat. No.: B1663508

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## Introduction

**Heptamethine cyanine dye-1** (HMCy-1), also known as ADS 815EI, is a near-infrared (NIR) fluorescent dye with potential applications in nucleic acid detection. Operating in the NIR spectrum, HMCy-1 offers advantages such as reduced background fluorescence from biological samples and deeper tissue penetration, making it a valuable tool for various research and drug development applications.[1] Like other cyanine dyes, HMCy-1 is characterized by a low intrinsic fluorescence which is significantly enhanced upon binding to nucleic acids. This property allows for the sensitive detection and quantification of DNA and RNA. The fluorescence emission maximum of HMCy-1 has been noted to be approximately 858 nm in certain solvents.[2][3]

These application notes provide an overview of the characteristics of heptamethine cyanine dyes for nucleic acid detection and detailed protocols for their use in solution-based quantification and gel staining.

## Data Presentation

Quantitative data for heptamethine cyanine dyes in the context of nucleic acid detection is summarized below. It is important to note that specific quantitative values for HMCy-1 are not extensively published. Therefore, the following tables include generalized data for

heptamethine cyanine dyes, which should be considered as a reference point for experimental design.

Table 1: General Photophysical Properties of Heptamethine Cyanine Dyes

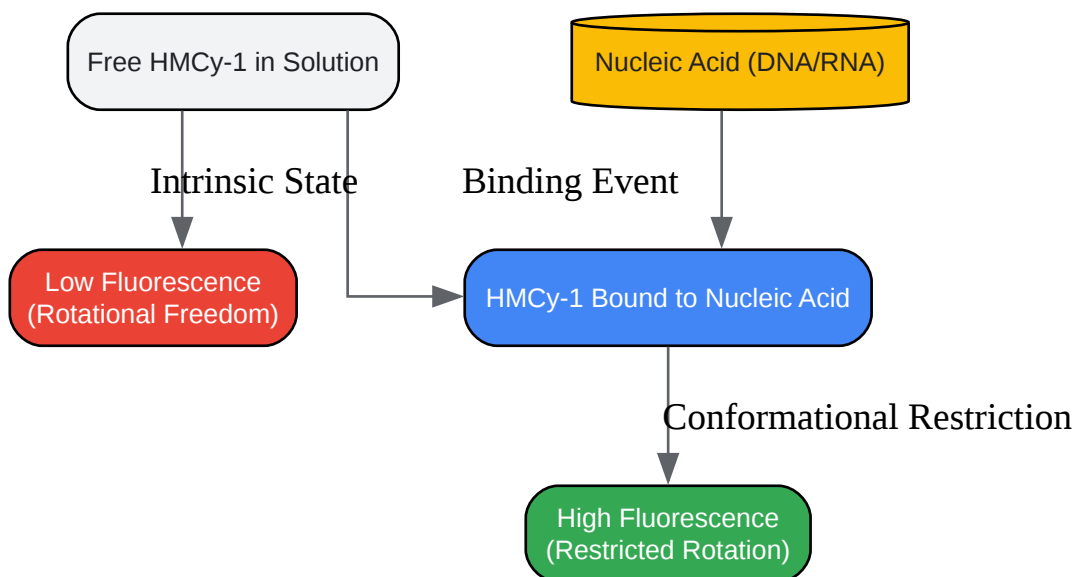
Property	Value/Range	Reference
Absorption Maximum ( $\lambda_{abs}$ )	700 - 800 nm	[1]
Emission Maximum ( $\lambda_{em}$ )	750 - 860 nm	[2][3]
Molar Extinction Coefficient ( $\epsilon$ )	> 50,000 $\text{cm}^{-1}\text{M}^{-1}$	[4]
Fluorescence Enhancement upon DNA Binding	Up to >1000-fold	[4][5][6][7]
Quantum Yield (Bound to DNA)	0.2 - 0.6 (general for cyanine dimers)	[4]

Table 2: General Binding Affinity of Cyanine Dyes to Nucleic Acids

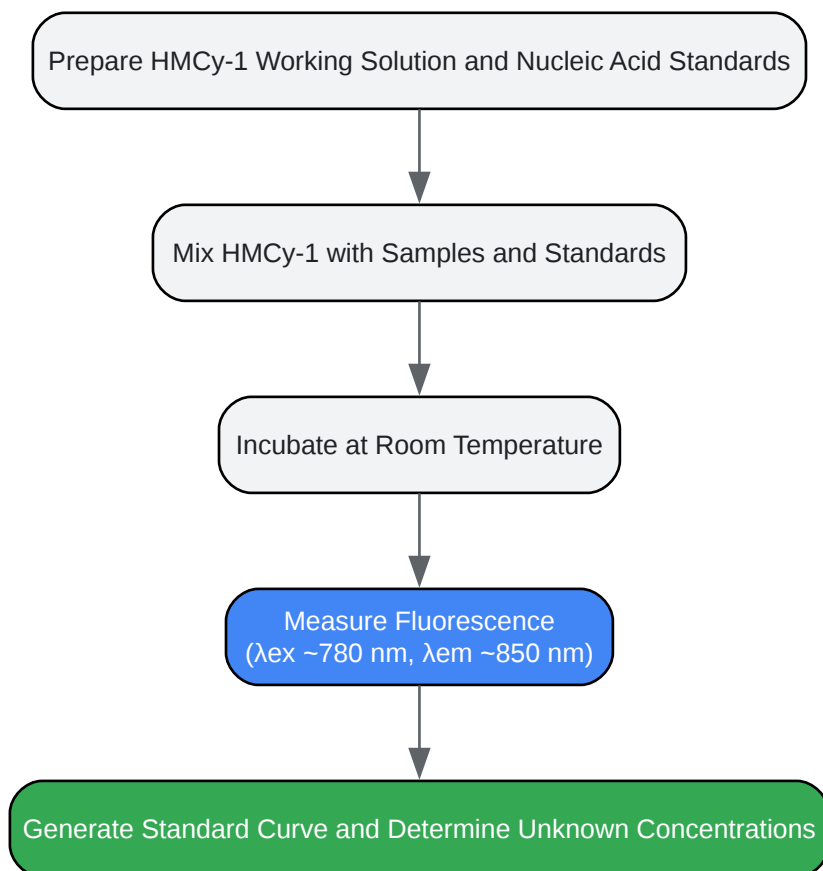
Ligand	Binding Affinity (Kd)	Comments	Reference
Monomeric Cyanine Dyes (e.g., TO-PRO-1)	Micromolar ( $\mu\text{M}$ ) range	Binds to dsDNA, ssDNA, and RNA.	[8]
Dimeric Cyanine Dyes (e.g., YOYO-1)	Nanomolar (nM) range (5-50 nM)	High affinity for dsDNA.	[5]
HMCy-1	Data not available	Affinity is expected to be in a similar range to other monomeric cyanine dyes.	

## Signaling Pathway and Experimental Workflow Diagrams

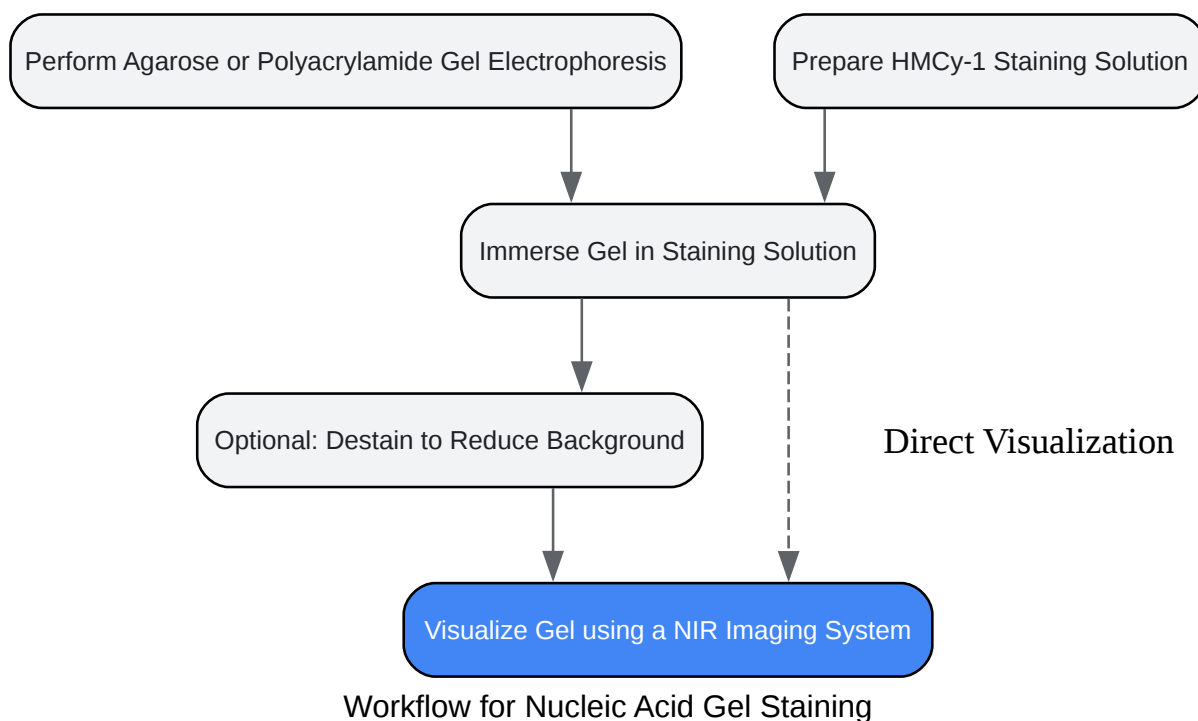
The following diagrams illustrate the mechanism of fluorescence enhancement and the general workflows for nucleic acid detection using HMCy-1.



Mechanism of HMCy-1 Fluorescence Enhancement



Workflow for Nucleic Acid Quantification in Solution



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